

A Technical Guide to Neutral Violet for Staining Acidic Cellular Components

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Compound of Interest

Compound Name: *Neutral Violet*

CAS No.: *3562-46-7*

Cat. No.: *B1615927*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the application of **Neutral Violet**, a cationic triphenylmethane dye also known as Crystal Violet or Gentian Violet, for the staining and quantification of acidic cellular components. This guide provides a comprehensive overview of the dye's chemical properties, mechanism of action, experimental protocols, and data interpretation for the analysis of structures rich in nucleic acids and acidic proteins.

Introduction to Neutral Violet

Neutral Violet is a basic dye that carries a positive charge at physiological pH. This property dictates its high affinity for negatively charged (acidic) macromolecules within the cell. The primary targets for **Neutral Violet** staining are nucleic acids (DNA and RNA) due to their phosphate backbones, as well as acidic proteins and the contents of acidic organelles such as lysosomes.^{[1][2]} Its ability to bind to these components makes it a valuable tool for various applications, from simple cell counting and viability assays to more complex analyses of cellular structures.^[1]

Physicochemical and Staining Properties

The utility of **Neutral Violet** in cellular staining is governed by its chemical structure and spectral characteristics.

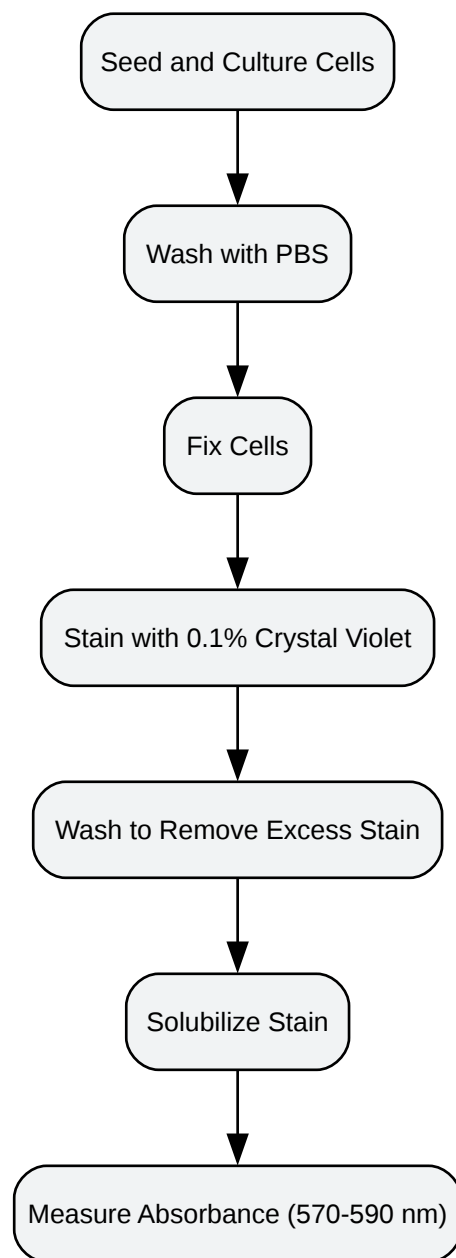
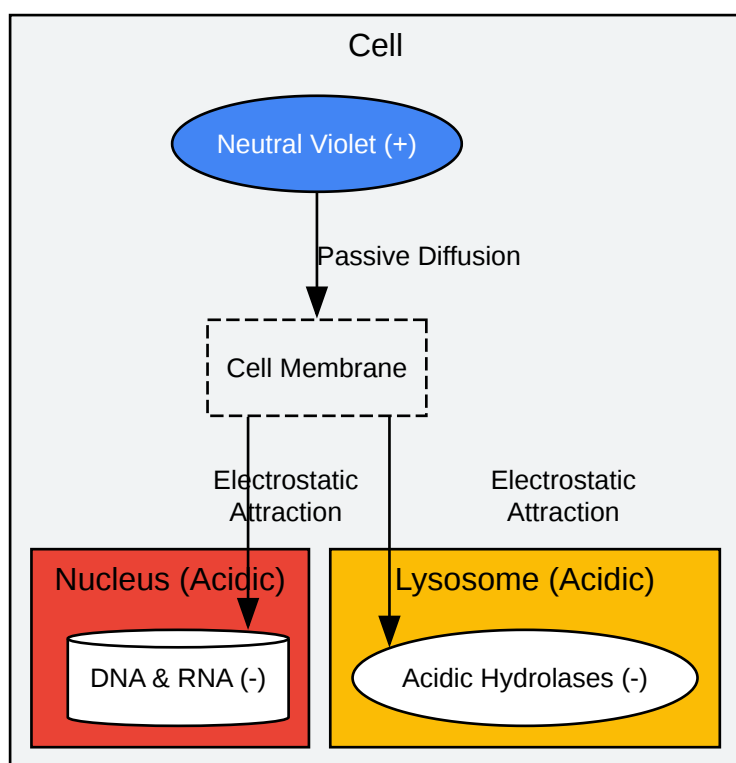
Property	Value	Reference
Synonyms	Crystal Violet, Gentian Violet, Basic Violet 3	[1]
Molecular Formula	C ₂₅ H ₃₀ ClN ₃	[3]
Molar Mass	407.98 g/mol	[3]
Absorption Maximum (λ _{max})	590.5 nm (in water)	[3]
Molar Extinction Coefficient (ε)	75,800 cm ⁻¹ M ⁻¹ at 590.5 nm (in water)	[3]
Fluorescence Emission Maximum	~630 nm (in glycerol, excited at 550 nm)	[4]
Fluorescence Quantum Yield (Φ _F)	0.019 (in glycerol)	[4][5]
Binding Affinity (DNA)	Apparent Association Constant (K _a) for Crystal Violet with Calf Thymus DNA: 1.5 x 10 ⁵ M ⁻¹	[6]
Binding Affinity (RNA)	Data not readily available. Expected to bind due to the polyanionic nature of RNA.	[7]

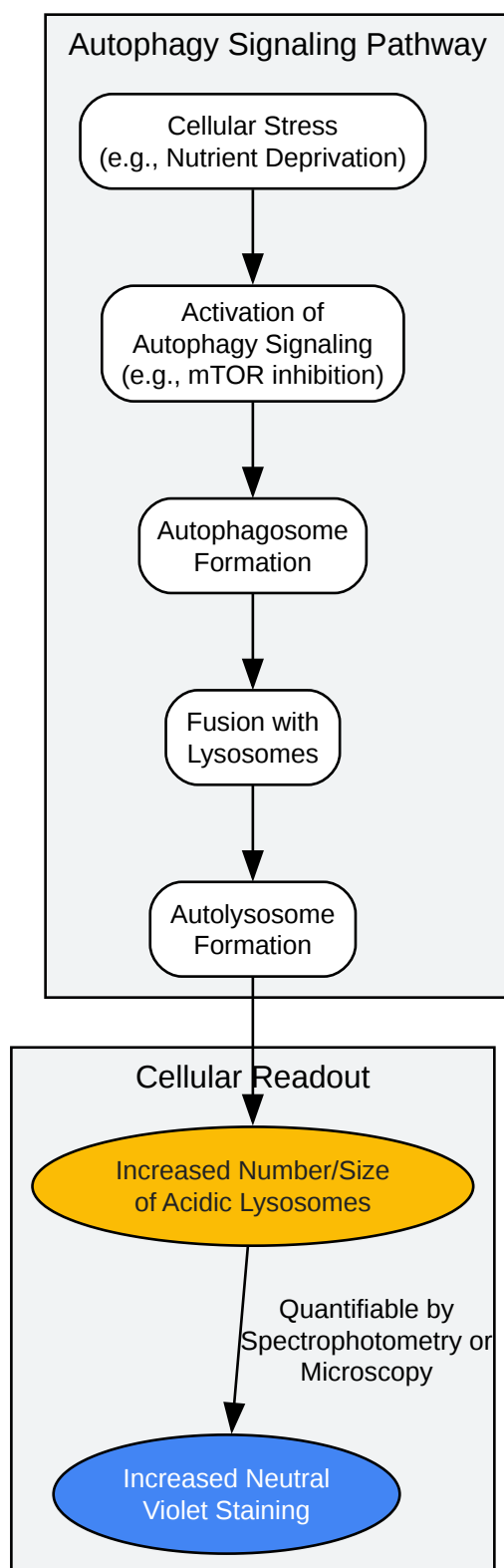
Note: The binding affinity of **Neutral Violet** to nucleic acids is influenced by ionic strength, with a strong ionic component to the interaction.[6] The fluorescence quantum yield is low in aqueous solutions but increases in more viscous environments.[4][5]

Mechanism of Staining

Neutral Violet, as a cationic dye, operates on the principle of electrostatic attraction. At physiological pH, the dye carries a net positive charge, which draws it to negatively charged

molecules and compartments within the cell.





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References

- 1. Crystal violet staining protocol | Abcam [[abcam.com](https://www.abcam.com)]
- 2. Crystal Violet Assay for Determining Viability of Cultured Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. PhotochemCAD | Crystal Violet [photochemcad.com]
- 4. Crystal violet [omlc.org]
- 5. Crystal violet, [omlc.org]
- 6. Synthesis and DNA binding profile of monomeric, dimeric, and trimeric derivatives of crystal violet - PMC [pubmed.ncbi.nlm.nih.gov]
- 7. Interaction of crystal violet with nucleic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
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